

# Operational Guide: Disposal of 5 -Pregnane-3,6,20-trione

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## Compound of Interest

Compound Name: *5alpha-Pregnane-3,6,20-trione*

CAS No.: 1923-27-9

Cat. No.: B155596

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## Part 1: Immediate Safety Profile & Compound Identity

Warning: This compound is a steroid intermediate. While specific toxicological data for the 3,6,20-trione isomer is limited, structure-activity relationships (SAR) with related pregnanes (e.g., [5ngcontent-ng-c1989010908="" \\_nghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

-dihydroprogesterone) suggest high bioavailability and potential interaction with nuclear receptors (Progesterone/GABA-A).[\[1\]](#)[\[2\]](#)

Parameter	Technical Specification
Chemical Name	5ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> -Pregnane-3,6,20-trione
Chemical Class	Pregnane Steroid / Oxidized Metabolite
Molecular Formula	
Assumed Hazard	Reproductive Toxin (Cat 1B or 2); Suspected Carcinogen.[1][2]
Primary Risk	Endocrine disruption via dust inhalation or dermal absorption.[3][2]
Disposal Code	RCRA Hazardous Waste (P-List/U-List proxy) or Non-RCRA Regulated Pharmaceutical Waste (Must be Incinerated).

## Part 2: The Disposal Matrix

Do not dispose of this compound down the drain.[4] All steroid waste must be routed for high-temperature incineration to prevent environmental endocrine disruption.[1][3][2]

### Waste Stream Classification Table

Waste Type	Composition	Disposal Container	Final Disposition
Solid Bulk	Pure powder, expired stock, weighing boat residues.[1][3][2]	Black Container (RCRA Hazardous) or Amber Jar inside sealed bag.	High-Temp Incineration (>1000°C)
Liquid Waste	Mother liquor, HPLC effluent (MeOH/AcN/Water).[1][3][2]	Carboy (Solvent Waste) labelled "Contains Steroids".	Fuel Blending / Incineration
Trace Solids	Contaminated gloves, wipes, bench paper.[3][2]	Yellow Bag (Trace Chemo/Biohazard) or sealed HazMat bag.	Medical Waste Incineration
Sharps	Needles/Syringes with residue.[3][2]	Red Sharps Container (rigid, puncture-proof).[1][3][2]	Autoclave + Incineration

## Part 3: Step-by-Step Disposal Protocol

### Phase 1: Preparation & Containment

Objective: Prevent aerosolization of the steroid powder during transfer.

- PPE Gowning: Don double nitrile gloves (0.11 mm min), Tyvek lab coat/sleeve covers, and N95 respirator (or work inside a Class II Biosafety Cabinet/Powder Hood).
- Wetting (Solid Spills): If disposing of spilled powder, do not dry sweep. Cover with a solvent-dampened pad (Ethanol or Acetone) to capture dust before wiping.[1][3][2]
- Solvent Compatibility: C[C@]12CC[C@@H]3[C@H]([C@@H]1CC[C@@H]2O)C(=O)C3 is lipophilic.[1][2]
  - Solubility: Soluble in Chloroform, Dichloromethane, Acetone, Ethanol.[3]
  - Insolubility: Water.

- Cleaning Agent: Use a surfactant-based cleaner or 70% Ethanol for surface decontamination.[\[1\]](#)[\[3\]](#)[\[2\]](#)

## Phase 2: The "Double-Bag" Method (Solids)

For pure substance disposal (e.g., old vials):

- Keep the lid of the primary vial tightly closed.
- Place the primary vial into a clear polyethylene zip-lock bag.
- Add a "Hazardous Waste" label to the inner bag with the full chemical name.
- Place the inner bag into a secondary, thicker waste bag (or amber wide-mouth jar).
- Seal and transfer to the Satellite Accumulation Area (SAA).

## Phase 3: Liquid Waste Handling

- Do not mix with oxidizers (e.g., Nitric Acid) to avoid uncontrolled reactions, although the trione is relatively stable.
- Pour liquid waste into the dedicated "Halogenated" or "Non-Halogenated" solvent carboy depending on the carrier solvent.
- Crucial Step: Log the addition on the carboy tag immediately. Write "Trace 5alpha-Pregnane steroid" to alert EHS personnel.[\[1\]](#)[\[3\]](#)[\[2\]](#)

## Part 4: Decontamination Verification

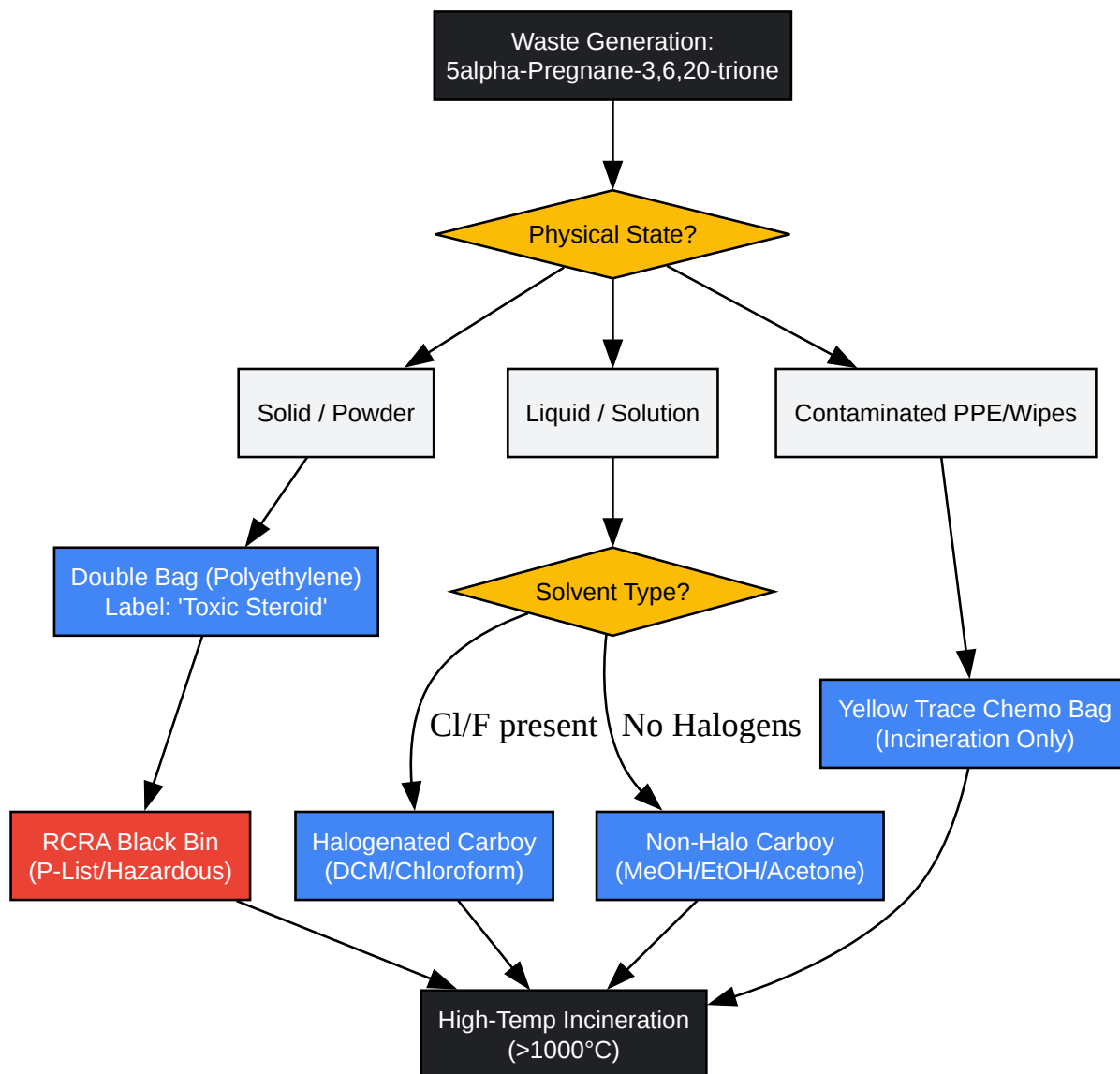
Because steroids are potent at nanomolar concentrations, surface cleaning verification is vital.

- The Wash-Down: After waste removal, wipe the work surface with Acetone (to solubilize the steroid) followed by a Soap/Water wash (to remove residues).[\[1\]](#)[\[3\]](#)
- Destruction (Optional): Strong oxidizing agents (e.g., 10% Sodium Hypochlorite/Bleach) can degrade the steroid nucleus over time, but incineration is preferred for the bulk material.

## Part 5: Logic & Workflow Visualization

The following diagram illustrates the decision logic for routing 5

-Pregnane-3,6,20-trione waste.



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Figure 1: Decision matrix for segregating steroid waste streams to ensure total destruction via incineration.

## References

- U.S. Environmental Protection Agency (EPA). (2019).[1][4][5] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine.[4] (Final Rule, 40 CFR Part 266 Subpart P). Retrieved from [[Link](#)][1][3][2]
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- [5. New EPA Rule on Pharmaceutical Waste Disposal \[leadingage.org\]](#)
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